

# Personal protective equipment for handling Glycine, N-(ethoxycarbonyl)-

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## Compound of Interest

Compound Name: Glycine, N-(ethoxycarbonyl)-

Cat. No.: B1266080

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## Essential Safety and Handling Guide for Glycine, N-(ethoxycarbonyl)-

For researchers, scientists, and drug development professionals handling **Glycine, N-(ethoxycarbonyl)-**, a comprehensive understanding of safety protocols and logistical information is paramount. This guide provides essential, immediate safety data, operational plans, and disposal procedures to ensure safe laboratory practices.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Glycine, N-(ethoxycarbonyl)-** is provided in the table below for easy reference.

Property	Value
CAS Number	4596-51-4
Molecular Formula	C5H9NO4
Molecular Weight	147.13 g/mol [1]
Appearance	White solid
Purity	Min. 95%

# Hazard Identification and Personal Protective Equipment

**Glycine, N-(ethoxycarbonyl)-** is classified as an irritant. It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure and ensure personal safety.

Hazard Statements:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Recommended Personal Protective Equipment:

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator is recommended.

## Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the chemical and the safety of the laboratory environment.

Handling Procedures:

- Avoid contact with skin and eyes.
- Do not breathe dust.

- Wash hands thoroughly after handling.
- Use only in a well-ventilated area.

#### Storage Conditions:

- Keep container tightly closed.
- Store in a cool, dry place.
- Store away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

## Accidental Release and Disposal Plan

A clear and concise plan for managing accidental releases and the disposal of waste is necessary to mitigate risks.

Spill Response Workflow:

Workflow for responding to a chemical spill.

Disposal: Dispose of contaminated waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.

By adhering to these safety protocols and operational plans, researchers can minimize risks and ensure a safe laboratory environment when handling **Glycine, N-(ethoxycarbonyl)-**.

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## References

- 1. Glycine, N-(ethoxycarbonyl)- | C<sub>5</sub>H<sub>9</sub>NO<sub>4</sub> | CID 96472 - PubChem [pubchem.ncbi.nlm.nih.gov]
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